

Check Availability & Pricing

"Quercetin 3-Caffeylrobinobioside" solubility in different solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Quercetin 3-Caffeylrobinobioside

Cat. No.: B12437278 Get Quote

Technical Support Center: Quercetin 3-Caffeylrobinobioside

Welcome to the technical support center for **Quercetin 3-CaffeyIrobinobioside**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides for experiments involving this compound.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Quercetin 3-Caffeylrobinobioside** in common laboratory solvents?

A1: Direct quantitative solubility data for **Quercetin 3-CaffeyIrobinobioside** is not extensively published. However, based on supplier information and the known solubility of its parent compound, Quercetin, the following qualitative solubility profile is expected:

- High Solubility: DMSO, Pyridine[1][2]
- Moderate to Good Solubility: Methanol, Ethanol[1][2]
- Sparingly Soluble to Insoluble: Water and other aqueous buffers. For aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice[3][4].

Troubleshooting & Optimization





For reference, the solubility of the related compound Quercetin in various solvents is summarized in the table below. These values can provide a useful starting point for estimating the solubility of **Quercetin 3-Caffeylrobinobioside**.

Q2: I am having trouble dissolving Quercetin 3-Caffeylrobinobioside. What should I do?

A2: If you are experiencing difficulty dissolving **Quercetin 3-CaffeyIrobinobioside**, consider the following troubleshooting steps:

- Solvent Choice: Ensure you are using an appropriate solvent. DMSO and DMF are generally the best choices for achieving higher concentrations[3][4]. For cell-based assays, dissolving in a minimal amount of DMSO and then diluting with your culture medium is a common practice.
- Sonication: Gentle sonication can help to break up any clumps of the compound and increase the rate of dissolution.
- Warming: Gently warming the solution may increase solubility. However, be cautious as excessive heat can lead to degradation of the compound[5].
- Fresh Solvent: Ensure that your solvents are anhydrous and of high purity, as water content can negatively impact the solubility of many organic compounds.

Q3: How should I prepare a stock solution of **Quercetin 3-CaffeyIrobinobioside**?

A3: To prepare a stock solution, we recommend the following procedure:

- Weigh the desired amount of **Quercetin 3-CaffeyIrobinobioside** in a clean vial.
- Add a small volume of a suitable solvent, such as DMSO, to the vial.
- Gently vortex or sonicate the mixture until the compound is completely dissolved.
- Once dissolved, you can add more solvent to reach your desired final concentration.
- Store the stock solution in tightly sealed vials at -20°C for up to two weeks. It is recommended to prepare and use solutions on the same day if possible[1].



Quantitative Solubility Data for Related Flavonoids

The following table summarizes the solubility of Quercetin and other related flavonoids in various solvents. This data can be used as a reference for solvent selection and experimental design.

Flavonoid	Solvent	Temperature (°C)	Solubility
Quercetin	Acetone	50	80.08 ± 1.00 mmol·L ⁻¹
Quercetin	tert-amyl Alcohol	50	67.01 ± 0.57 mmol·L ⁻¹
Quercetin	Acetonitrile	50	5.40 ± 0.79 mmol·L ⁻¹
Quercetin	DMSO	Room Temperature	~30 mg/mL
Quercetin	Ethanol	Room Temperature	~2 mg/mL
Hesperetin	Acetonitrile	50	85 mmol·L ^{−1}
Naringenin	Acetonitrile	50	77 mmol·L ^{−1}
Rutin	Acetonitrile	50	0.50 ± 0.01 mmol·L ⁻¹

Note: The data for Quercetin, Hesperetin, Naringenin, and Rutin are from literature sources and are provided as a reference.[3][4][6][7][8]

Experimental Protocols

Protocol: Determination of Solubility using the Isothermal Shake-Flask Method

This protocol outlines a standard method for determining the solubility of a compound in a specific solvent at a set temperature.[9]

- Preparation: Add an excess amount of Quercetin 3-Caffeylrobinobioside to a known volume of the desired solvent in a sealed vial.
- Equilibration: Place the vial in a shaker or orbital incubator set to a constant temperature. Allow the mixture to agitate for a sufficient amount of time (e.g., 24-48 hours) to ensure



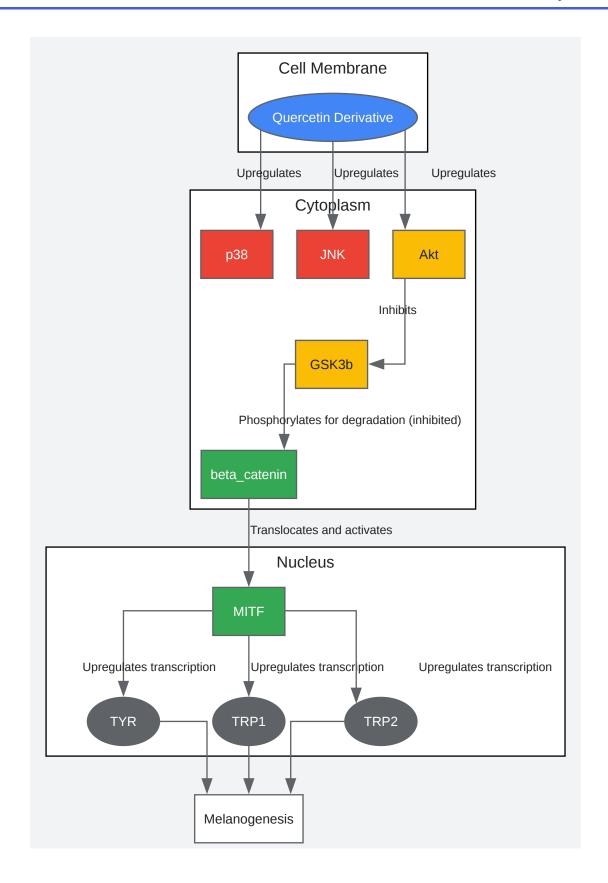
equilibrium is reached.

- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same constant temperature to allow the undissolved solid to settle.
- Sampling: Carefully withdraw a sample from the supernatant, ensuring no solid particles are transferred.
- Filtration: Filter the sample through a 0.22 μm syringe filter to remove any remaining undissolved particles.[6]
- Analysis: Dilute the filtered sample with an appropriate solvent and analyze the
 concentration of Quercetin 3-Caffeylrobinobioside using a suitable analytical method,
 such as High-Performance Liquid Chromatography (HPLC).
- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of the compound in the chosen solvent at the specified temperature.

Visualizations Signaling Pathway

The following diagram illustrates the potential signaling pathway modulated by a closely related compound, Quercetin 3-O-(6"-O-E-caffeoyl)-β-D-glucopyranoside, leading to melanogenesis. This pathway involves the upregulation of MAPKs and Akt/GSK3β/β-Catenin signaling.[10]





Click to download full resolution via product page

Caption: Signaling pathway of a Quercetin derivative in melanogenesis.

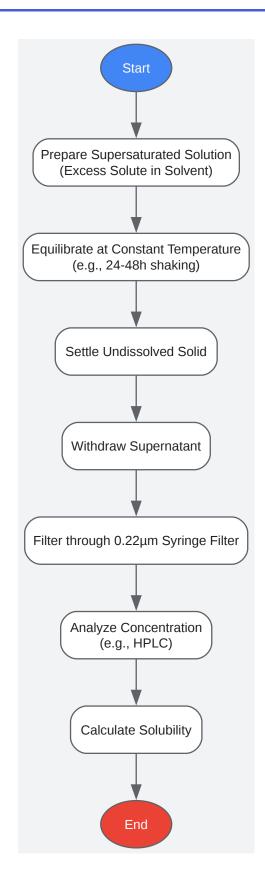




Experimental Workflow

The diagram below outlines the key steps in the experimental workflow for determining the solubility of **Quercetin 3-Caffeylrobinobioside**.





Click to download full resolution via product page

Caption: Experimental workflow for solubility determination.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Quercetin 3-Caffeylrobinobioside | CAS:957110-26-8 | Manufacturer ChemFaces [chemfaces.com]
- 2. Quercetin 3-Caffeylrobinobioside | CAS 957110-26-8 | ScreenLib [screenlib.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Solubility and Thermal Degradation of Quercetin in CO2-Expanded Liquids PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. scite.ai [scite.ai]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Quercetin 3-O-(6"-O-E-caffeoyl)-β-D-glucopyranoside, a Flavonoid Compound, Promotes Melanogenesis through the Upregulation of MAPKs and Akt/GSK3β/β-Catenin Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Quercetin 3-Caffeylrobinobioside" solubility in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12437278#quercetin-3-caffeylrobinobioside-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com